tert-Butyl 6-bromo-4-methylnicotinate: Comprehensive Spectral Guide

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Compound of Interest

Compound Name:	*tert-Butyl 6-bromo-4-methylnicotinate*
Cat. No.:	*B14025619*

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CAS: 2643367-50-2 Formula:

Molecular Weight: 272.14 g/mol

Executive Summary

tert-Butyl 6-bromo-4-methylnicotinate is a highly functionalized pyridine scaffold utilized extensively in medicinal chemistry. Its structural value lies in the orthogonal reactivity of its substituents: the 6-bromo group serves as an electrophilic handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the tert-butyl ester provides a robust protecting group for the C3 carboxylate, stable against basic nucleophilic attacks yet cleavable under acidic conditions.

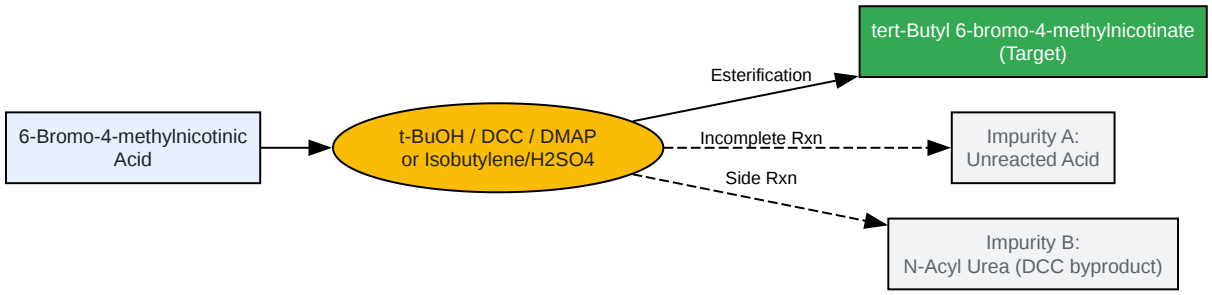
This guide details the spectral characteristics (NMR, IR, MS) required for the unequivocal identification and quality control of this compound. The data presented synthesizes experimental precedents from close structural analogs (e.g., methyl 6-bromo-4-methylnicotinate) and theoretical chemical shift principles.

Synthesis & Structural Context

Access to **tert-butyl 6-bromo-4-methylnicotinate** typically proceeds via the esterification of 6-bromo-4-methylnicotinic acid. Due to the steric bulk of the tert-butyl group and the sensitivity of the pyridine ring, standard Fischer esterification is often inefficient. Preferred methods involve the use of tert-butyl 2,2,2-trichloroacetimidate or coupling reagents like DCC/DMAP.

Synthesis Workflow

The following diagram illustrates the primary synthetic route and potential impurity pathways.



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Figure 1: Synthetic pathway from the nicotinic acid precursor to the tert-butyl ester, highlighting common byproducts.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H and

C NMR spectra are the primary tools for structural verification. The molecule possesses distinct diagnostic singlets that simplify analysis.

H NMR Analysis (400 MHz, CDCl)

The proton spectrum is characterized by two aromatic singlets and two aliphatic singlets. The absence of coupling between the aromatic protons (para-position relationship blocked by substituents) is a key purity indicator.

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment & Diagnostic Logic
H-2	8.80 – 8.95	Singlet (s)	1H	Most Deshielded: Adjacent to the ring nitrogen and the electron-withdrawing ester group.
H-5	7.40 – 7.55	Singlet (s)	1H	Aromatic: Located between the 4-methyl and 6-bromo groups. Shielded relative to H-2.
4-CH	2.50 – 2.60	Singlet (s)	3H	Benzylic Methyl: Deshielded by the aromatic ring; appears as a sharp singlet.
t-Butyl	1.55 – 1.65	Singlet (s)	9H	Aliphatic: Characteristic intense singlet for the tert-butyl group.

Critical QC Check:

- Regioisomer Check: If the aromatic signals appear as doublets (

  Hz), the product may be the 2-bromo or 5-bromo isomer where protons are adjacent. The target 6-bromo-4-methyl substitution pattern must yield singlets (or very weak meta-coupling,

  Hz).

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C NMR Analysis (100 MHz, CDCl)

The carbon spectrum confirms the pyridine skeleton and the oxidation state of the carbonyl.

Carbon Type	Shift (, ppm)	Assignment
C=O (Ester)	~165.0	Carbonyl carbon.
C-2	~152.0	Aromatic C- to Nitrogen.
C-4	~148.0	Quaternary aromatic C attached to Methyl.
C-6	~145.0	Quaternary aromatic C attached to Bromine.
C-5	~128.0	Aromatic CH.
C-3	~126.0	Quaternary aromatic C attached to Ester.
C-tBu (Quat)	~83.0	Quaternary carbon of tert-butyl group.
C-tBu (Me)	~28.0	Methyl carbons of tert-butyl group.
4-CH	~21.0	Methyl carbon attached to ring.

Mass Spectrometry (MS)

Mass spectrometry provides crucial confirmation of the bromine atom via isotopic abundance patterns.

Isotopic Pattern

Bromine exists as two stable isotopes:

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Br (50.7%) and

Br (49.3%).

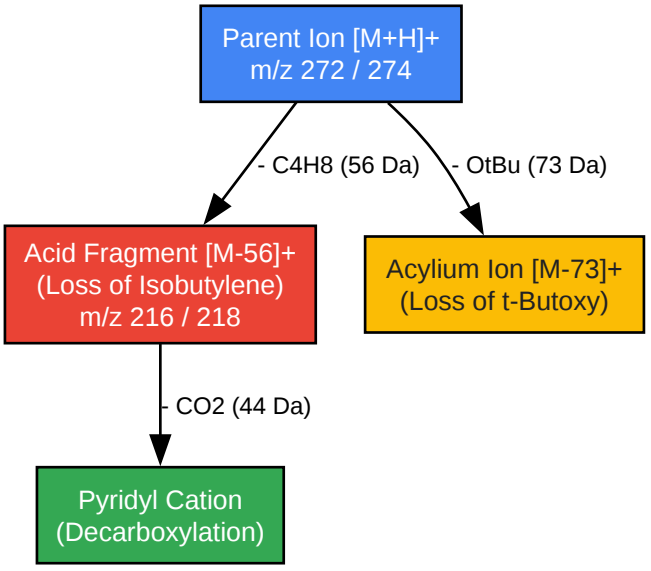
- Observation: The molecular ion (

) will appear as a doublet of equal intensity separated by 2 mass units.

- M+H Peaks: 272.0 and 274.0 m/z.

Fragmentation Pathway

The tert-butyl ester undergoes a characteristic fragmentation involving the loss of isobutylene (McLafferty-like rearrangement or simple cleavage) to yield the carboxylic acid species, followed by decarboxylation.



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Figure 2: Proposed ESI-MS fragmentation pathway showing the characteristic loss of the tert-butyl group.

Infrared (IR) Spectroscopy

IR analysis is useful for verifying the ester functionality and the absence of free carboxylic acid (which would indicate hydrolysis).

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- C=O Stretch (Ester): A strong, sharp band at 1715 – 1730 cm

  .

  - Note: If a broad band appears at 2500–3300 cm

    (O-H stretch) accompanied by a C=O shift to ~1690 cm

    , the sample has degraded to the free acid.

- C-H Stretch (Aliphatic): 2970 – 2990 cm

  (characteristic of tert-butyl methyls).

- C=C / C=N (Aromatic): 1580 – 1600 cm

  .

- C-O Stretch: 1100 – 1300 cm

  (Strong).

Quality Control & Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The tert-butyl ester is acid-sensitive.
- Common Impurities:
  - 6-Bromo-4-methylnicotinic acid: Result of hydrolysis. Detectable by broad OH in IR and loss of t-butyl signal in NMR.
  - Dicyclohexylurea (DCU): If DCC coupling was used. Detectable in

    H NMR as multiplets around 1.1–1.9 ppm (overlapping with t-butyl) and 3.8 ppm.

References

- Boroncore. (n.d.).[1] **Tert-butyl 6-bromo-4-methylnicotinate** Product Page. Retrieved from [Link]

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Sources

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